

# Physical properties of benzylboronic acid pinacol ester

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzylboronic acid pinacol ester*

Cat. No.: *B2755453*

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Benzylboronic Acid Pinacol Ester**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **benzylboronic acid pinacol ester**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications. This document includes tabulated quantitative data, detailed experimental protocols for property determination, and visual diagrams of experimental workflows.

## Core Physical and Chemical Properties

**Benzylboronic acid pinacol ester** is an organoboron compound frequently utilized in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions.<sup>[1][2]</sup> Its physical characteristics are crucial for its handling, storage, and application in various chemical processes.

## General Properties

Property	Value
Chemical Name	2-benzyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane[1][3]
CAS Number	87100-28-5[1][3][4]
Molecular Formula	C <sub>13</sub> H <sub>19</sub> BO <sub>2</sub> [1][4][5]
Appearance	Clear to faintly turbid colorless to pale yellow liquid[6]

## Quantitative Physical Data

Property	Value	Conditions
Molecular Weight	218.103 g/mol [1][2][3]	
Boiling Point	65 °C[1][3][7]	at 0.15 mmHg
	128-140 °C[8]	
Density	0.98 g/mL[1][3][7]	at 25 °C
Refractive Index	1.4850-1.4910[6]	at 20 °C
Solubility	Insoluble in water.[1][3][4] Soluble in organic solvents such as chloroform, 3-pentanone, acetone, dipropyl ether, and methylcyclohexane. [9]	

## Spectral Data

Spectral data is essential for the structural elucidation and purity assessment of **benzylboronic acid pinacol ester**.

## NMR Spectroscopy

Nucleus	Chemical Shift ( $\delta$ ) in ppm
$^1\text{H}$ NMR	1.26 (s, 12H), 7.10-7.30 (m, 5H), 2.95 (s, 2H)
$^{13}\text{C}$ NMR	141.1, 128.7, 128.0, 125.8, 83.5, 35.0 (broad), 24.8
$^{11}\text{B}$ NMR	34.0

Note: NMR data can vary slightly depending on the solvent and instrument used.

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of liquid organic compounds like **benzylboronic acid pinacol ester**.

### Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Materials:

- Thiele tube or melting point apparatus with a heating block
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Sample of **benzylboronic acid pinacol ester**
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- A few milliliters of the liquid sample are placed into the small test tube.[\[10\]](#)

- A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid. [\[11\]](#)[\[12\]](#)
- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is placed in a heating bath (like a Thiele tube filled with oil or an aluminum block).[\[13\]](#)[\[14\]](#)
- The apparatus is heated slowly and gently.[\[12\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The temperature at which a rapid and continuous stream of bubbles emerges is noted. This is the boiling point of the liquid.[\[12\]](#)
- The heat source is removed, and the temperature at which the liquid re-enters the capillary tube is also recorded. The average of these two temperatures gives a more accurate boiling point.[\[15\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

## Determination of Solubility

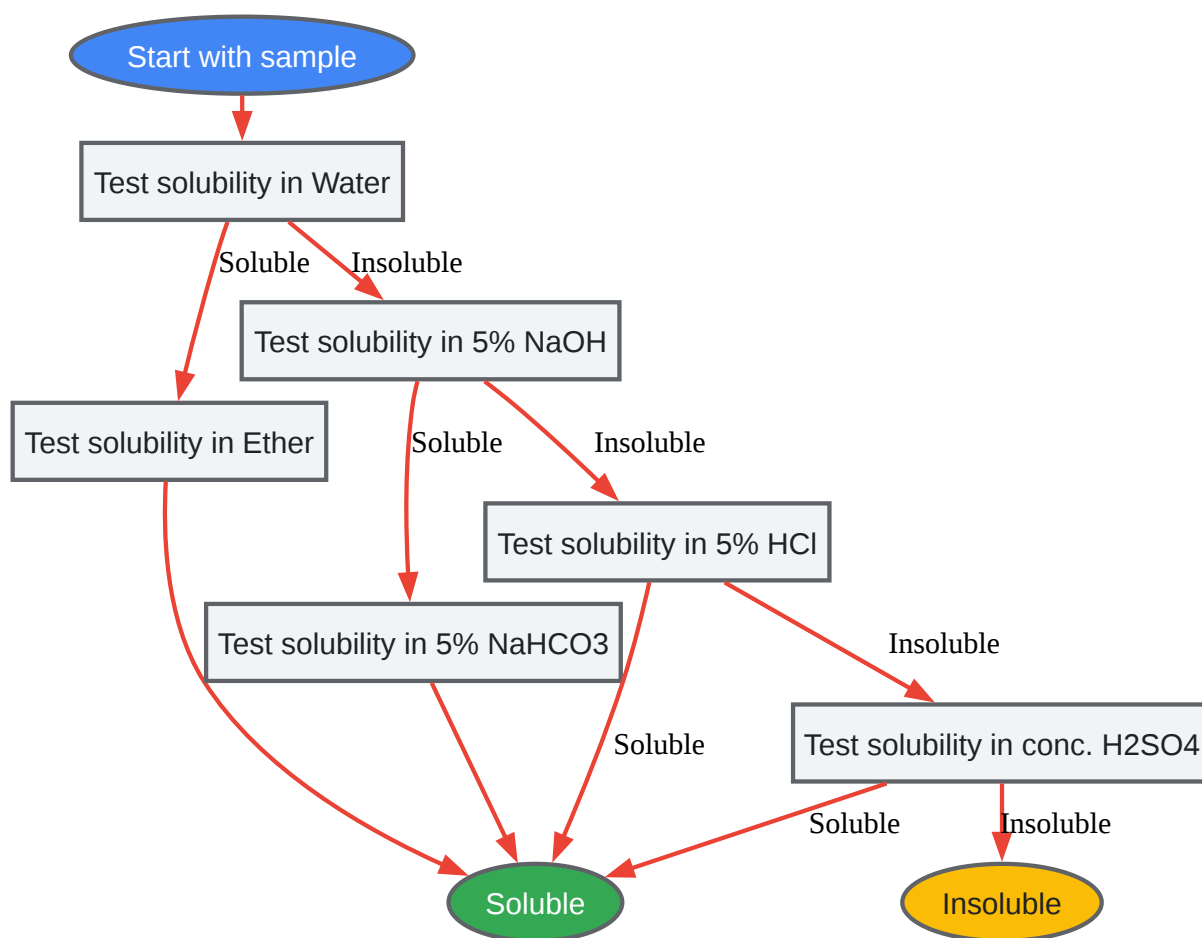
This protocol outlines a systematic approach to determining the solubility of a compound in various solvents.

Materials:

- Small test tubes
- Graduated cylinder or pipettes
- Spatula (if starting with a solid to be dissolved) or micropipette
- Sample of **benzylboronic acid pinacol ester**
- Various solvents (e.g., water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl, organic solvents)

Procedure:

- Place a small, measured amount of the compound (e.g., 0.2 mL for a liquid) into a test tube.  
[16]
- Add the solvent (e.g., 3 mL of water) in small portions, shaking vigorously after each addition.[16]
- Observe if the compound dissolves completely. If it does, the compound is soluble in that solvent.
- If the compound is insoluble in water, its solubility should be tested in other solvents such as 5% NaOH, 5% NaHCO<sub>3</sub>, and 5% HCl to determine its acidic or basic properties.[16][17]
- The process is repeated with various organic solvents to determine its solubility profile.[9]



[Click to download full resolution via product page](#)

Caption: Logical Flow for Solubility Testing.

## Synthesis Pathway

**Benzylboronic acid pinacol ester** is commonly synthesized through various methods. One prevalent method involves the reaction of a benzyl halide with a diboron reagent.



[Click to download full resolution via product page](#)

Caption: Simplified Synthesis Pathway.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzylboronic acid pinacol ester, 96% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. Benzylboronic acid pinacol ester, 96% | Fisher Scientific [fishersci.ca]
- 3. Benzylboronic acid pinacol ester, 96% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.at]
- 4. BENZYLBORONIC ACID PINACOL ESTER | 87100-28-5 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. H32523.06 [thermofisher.com]
- 7. chemwhat.com [chemwhat.com]
- 8. benzylboronic acid pinacol ester - 87100-28-5 - Structure, Synthesis, Properties [organoborons.com]
- 9. researchgate.net [researchgate.net]
- 10. cdn.juniata.edu [cdn.juniata.edu]
- 11. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 12. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 13. byjus.com [byjus.com]

- 14. [byjus.com](https://byjus.com) [[byjus.com](https://byjus.com)]
- 15. [vijaynazare.weebly.com](https://vijaynazare.weebly.com) [[vijaynazare.weebly.com](https://vijaynazare.weebly.com)]
- 16. [uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [[uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq)]
- 17. [scribd.com](https://scribd.com) [[scribd.com](https://scribd.com)]
- To cite this document: BenchChem. [Physical properties of benzylboronic acid pinacol ester]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2755453#physical-properties-of-benzylboronic-acid-pinacol-ester>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)